

An In-depth Technical Guide on the Environmental Fate of 4-Nonylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nonylaniline

Cat. No.: B1345694

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a scientific audience. While grounded in established scientific principles and predictive models, it highlights a significant lack of direct experimental data for **4-Nonylaniline**. The quantitative data presented herein is largely based on Quantitative Structure-Activity Relationship (QSAR) modeling and should be interpreted with the understanding that these are estimations and not a substitute for empirical testing.

Executive Summary

4-Nonylaniline, a substituted aniline with a long alkyl chain, presents a data gap in terms of its environmental fate and ecotoxicological profile. Due to the absence of comprehensive experimental studies, this guide synthesizes available physicochemical data with predictions from validated Quantitative Structure-Activity Relationship (QSAR) models, specifically the U.S. Environmental Protection Agency's (EPA) EPI Suite™. The predictions indicate that **4-Nonylaniline** is not readily biodegradable, possesses a high potential for adsorption to soil and sediment, and has a significant bioaccumulation potential. Its predicted aquatic toxicity is high, classifying it as toxic to aquatic organisms. This guide provides a detailed overview of the predicted environmental behavior of **4-Nonylaniline**, outlines the standard experimental protocols for its assessment, and visually represents key environmental processes and workflows.

Physicochemical Properties

Understanding the fundamental physicochemical properties of a substance is crucial for predicting its environmental distribution and behavior. While experimental data is limited, the following table summarizes known and estimated properties for **4-Nonylaniline**.

| Property | Value | Source/Method |
|---|---|-----------------------------|
| Molecular Formula | C ₁₅ H ₂₅ N | ChemSrc[1] |
| Molecular Weight | 219.37 g/mol | ChemSrc[1] |
| Physical State | Liquid (presumed at 25°C) | - |
| Boiling Point | 333.2 ± 11.0 °C at 760 mmHg | ChemSrc[1] |
| Density | 0.9 ± 0.1 g/cm ³ | ChemSrc[1] |
| Vapor Pressure | 0.0 ± 0.7 mmHg at 25°C | ChemSrc[1] |
| Water Solubility | 0.246 mg/L at 25°C | EPI Suite™ (WSKOWWIN v1.42) |
| Log Octanol-Water Partition Coefficient (Log Kow) | 5.65 | ChemSrc[1] |
| Henry's Law Constant | 1.12 x 10 ⁻⁴ atm-m ³ /mol at 25°C | EPI Suite™ (HENRYWIN v3.20) |

Environmental Fate

The environmental fate of a chemical is governed by a combination of transport and transformation processes. The high Log Kow of **4-Nonylaniline** (5.65) is a strong indicator of its likely behavior, suggesting it will preferentially partition from water into organic phases such as soil organic carbon, sediment, and the fatty tissues of organisms.

Abiotic Degradation

Abiotic degradation processes, such as hydrolysis and photolysis, can contribute to the transformation of chemicals in the environment.

- **Hydrolysis:** The HYDROWIN™ v2.00 model within EPI Suite™ predicts that **4-Nonylaniline** is resistant to hydrolysis. Aniline itself is hydrolytically stable, and the addition of the nonyl group is not expected to introduce a hydrolyzable functional group.
- **Photolysis:** While specific experimental data for the photolysis of **4-Nonylaniline** is unavailable, anilines can undergo direct photolysis in the atmosphere and surface waters. The rate of photolysis is dependent on factors such as water clarity, depth, and the presence of photosensitizing agents. However, for long-chain alkylbenzenes, photooxidation has been suggested to be a less significant degradation pathway compared to biodegradation[2].

Biotic Degradation

The BOWIN™ models in EPI Suite™ predict that **4-Nonylaniline** is not readily biodegradable. This suggests that it is likely to persist in the environment for a considerable time.

| BIOWIN™ Model | Prediction |
|---|---------------------------|
| BIOWIN1 (Linear Model) | Does not biodegrade fast |
| BIOWIN2 (Non-Linear Model) | Does not biodegrade fast |
| BIOWIN3 (Ultimate Biodegradation Timeframe) | Weeks to months |
| BIOWIN4 (Primary Biodegradation Timeframe) | Weeks |
| BIOWIN5 (MITI Linear Model) | Not readily biodegradable |
| BIOWIN6 (MITI Non-Linear Model) | Not readily biodegradable |
| BIOWIN7 (Anaerobic Biodegradation) | Not readily biodegradable |

The predicted slow rate of biodegradation, coupled with its high lipophilicity, indicates a potential for persistence in environmental compartments, particularly in sediment and soil.

Bioaccumulation

The high Log Kow value of 5.65 strongly suggests that **4-Nonylaniline** has the potential to bioaccumulate in aquatic organisms. The BCFBAF™ v3.01 model in EPI Suite™ provides the following bioconcentration factor (BCF) predictions for fish:

| BCF Prediction Method | Log BCF | BCF (L/kg) |
|-----------------------------|---------|------------|
| Log Kow based | 3.56 | 3630 |
| Arnot-Gobas (upper trophic) | 4.01 | 10232 |

A BCF value greater than 2000 is generally considered to indicate a high potential for bioaccumulation. The predicted BCF values for **4-Nonylaniline** significantly exceed this threshold, highlighting the potential for this chemical to accumulate in aquatic food webs.

Environmental Distribution (Mobility)

The potential for **4-Nonylaniline** to move between environmental compartments is largely dictated by its partitioning behavior. The KOCWIN™ v2.00 model in EPI Suite™ predicts a high soil and sediment adsorption coefficient.

| Koc Prediction Method | Log Koc | Koc (L/kg) |
|-----------------------|---------|------------|
| MCI Method | 4.67 | 46773 |
| Log Kow Method | 4.88 | 75857 |

These high Koc values indicate that **4-Nonylaniline** will be strongly adsorbed to organic matter in soil and sediment, limiting its mobility in the aqueous phase and its potential to leach into groundwater. The majority of the compound released into the environment is expected to reside in soil and sediment.

Ecotoxicity

The ECOSAR™ v2.0 model within EPI Suite™ was used to predict the aquatic toxicity of **4-Nonylaniline**. The predictions are based on its structural similarity to other anilines.

| Trophic Level | Endpoint | Predicted Value (mg/L) |
|---------------|------------|------------------------|
| Fish | 96-hr LC50 | 0.53 |
| Daphnia | 48-hr EC50 | 0.28 |
| Green Algae | 96-hr EC50 | 0.15 |

These predicted values indicate that **4-Nonylaniline** is toxic to aquatic organisms at low concentrations. The European Union's classification, labelling and packaging (CLP) regulation would likely classify this substance as "Toxic to aquatic life" and potentially "Toxic to aquatic life with long-lasting effects" given its predicted persistence and bioaccumulation potential.

Experimental Protocols

In the absence of specific experimental data for **4-Nonylaniline**, this section details the standard OECD (Organisation for Economic Co-operation and Development) guidelines that would be employed to determine its environmental fate and ecotoxicity. These protocols are the internationally accepted standard methods.

Abiotic Degradation

- Hydrolysis as a Function of pH (OECD 111): This tiered test guideline is designed to determine the rate of abiotic hydrolysis of a chemical in aqueous solutions at environmentally relevant pH values (typically 4, 7, and 9)[3][4][5].
 - Principle: Sterile aqueous buffer solutions of the test substance are incubated in the dark at a constant temperature.
 - Procedure: A preliminary test is conducted for 5 days at 50°C. If significant hydrolysis (>10%) is observed, a higher-tier kinetic study is performed at different temperatures to determine the hydrolysis rate constant and half-life. The identity and concentration of major hydrolysis products (>10% of the initial concentration) are also determined[6].
- Phototransformation of Chemicals in Water – Direct Photolysis (OECD 316): This guideline evaluates the potential for a chemical to be degraded by direct absorption of sunlight in water[7][8][9].

- Principle: A solution of the test substance in pure water is irradiated with light that simulates natural sunlight.
- Procedure: The test is typically conducted using a xenon lamp with filters to mimic the solar spectrum at the Earth's surface. The concentration of the test substance is monitored over time, and the photolysis rate constant, half-life, and quantum yield are calculated. Dark controls are run in parallel to account for any non-photolytic degradation[7].

Biotic Degradation

- Ready Biodegradability (OECD 301): This series of tests provides a stringent screen for assessing the ready biodegradability of chemicals in an aerobic aqueous medium[10][11][12]. A substance is considered readily biodegradable if it meets the pass levels (e.g., >60% of theoretical CO₂ evolution) within a 10-day window during the 28-day test period[11][13].
 - Principle: A small amount of the test substance is incubated with a microbial inoculum (e.g., activated sludge) in a mineral medium.
 - Methods: Several methods exist, including the CO₂ Evolution Test (OECD 301B) and the Manometric Respirometry Test (OECD 301F)[10][11]. Degradation is measured by parameters such as CO₂ production or oxygen consumption.

Bioaccumulation

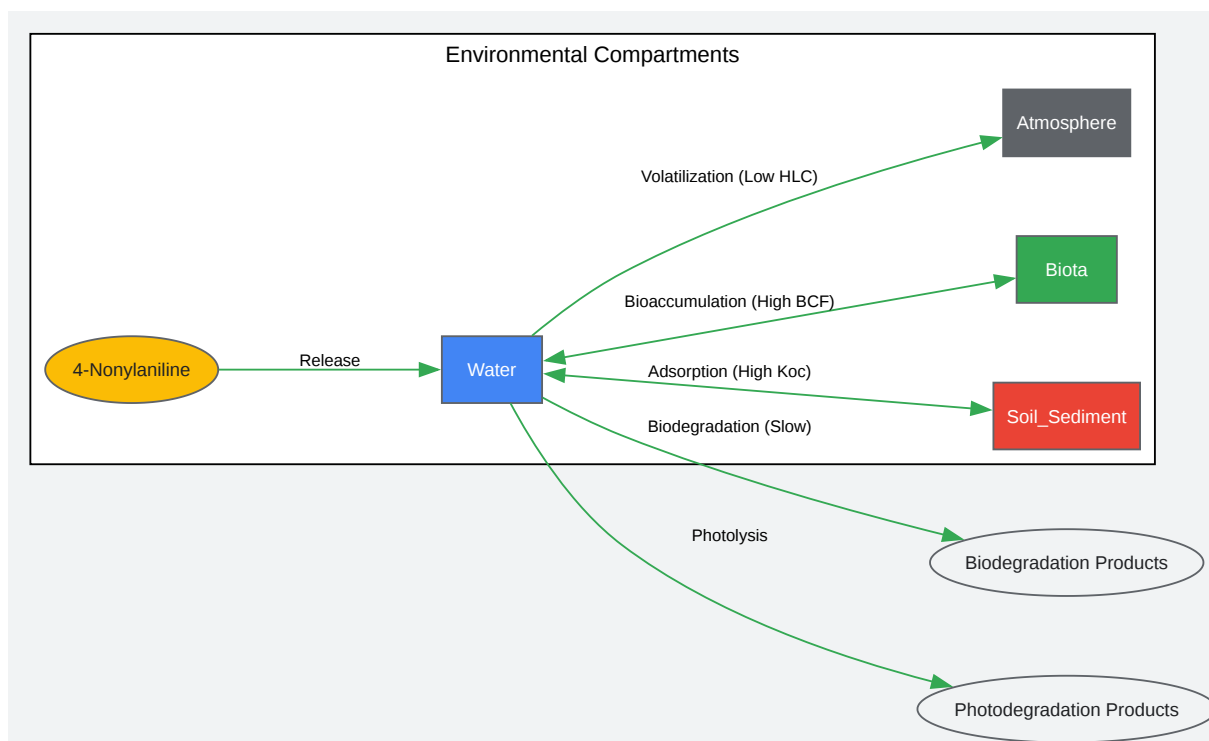
- Bioaccumulation in Fish: Aqueous and Dietary Exposure (OECD 305): This guideline describes procedures for determining the bioconcentration and biomagnification potential of chemicals in fish.
 - Principle: The test consists of two phases: an uptake phase where fish are exposed to the test substance (either in the water or through their diet) and a depuration phase where they are transferred to a clean environment.
 - Procedure: During both phases, the concentration of the test substance in the fish tissue is measured at various time points. From these measurements, the bioconcentration factor (BCF), uptake rate constant, and depuration rate constant are calculated.

Ecotoxicity

- Fish, Acute Toxicity Test (OECD 203): This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour exposure period[1].
 - Principle: Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system.
 - Procedure: Mortalities are recorded at 24, 48, 72, and 96 hours. The LC50 value and its 95% confidence limits are calculated[1].
- Daphnia sp. Acute Immobilisation Test (OECD 202): This test determines the concentration of a substance that immobilizes 50% of the daphnids (EC50) within a 48-hour period.
 - Principle: Young daphnids are exposed to a series of concentrations of the test substance.
 - Procedure: The number of immobilized daphnids is recorded at 24 and 48 hours, and the 48-hour EC50 is calculated.
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): This test evaluates the effect of a substance on the growth of freshwater algae.
 - Principle: Exponentially growing cultures of algae are exposed to various concentrations of the test substance for 72 hours.
 - Procedure: The growth of the algae is measured over time (e.g., by cell counts or fluorescence). The concentration that causes a 50% reduction in growth rate (ErC50) or yield (EyC50) is determined.

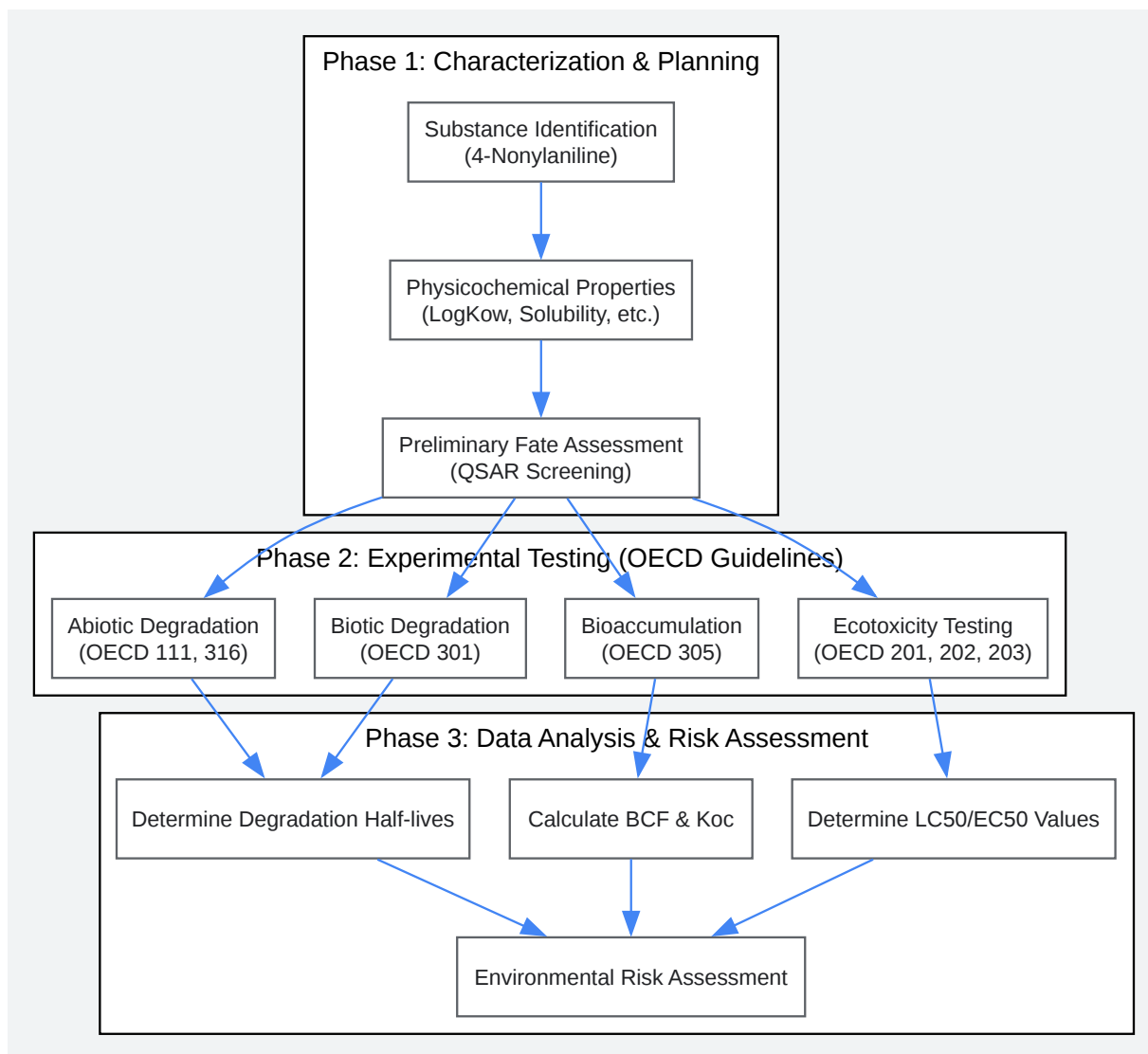
Visualizations

The following diagrams illustrate the key environmental fate pathways and a general experimental workflow for assessing a substance like **4-Nonylaniline**.



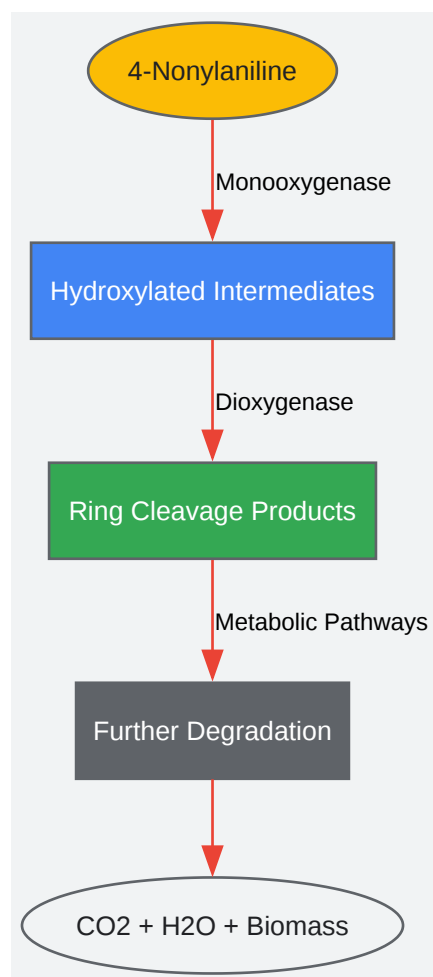
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Environmental Fate Pathways of **4-Nonylaniline**



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Environmental Fate Assessment Workflow



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Hypothetical Biodegradation Pathway of **4-Nonylaniline**

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Environmental Fate of 4-Nonylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1345694#environmental-fate-of-4-nonylaniline>]

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